

An In-depth Technical Guide to Sodium 3-methyl-2-oxobutanoate- $^{13}\text{C}_4,\text{d}_4$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 3-methyl-2-oxobutanoate- $^{13}\text{C}_4,\text{d}_4$

Cat. No.: B12059494

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 3-methyl-2-oxobutanoate- $^{13}\text{C}_4,\text{d}_4$** , an isotopically labeled endogenous metabolite. This document details its chemical and physical properties, its central role in key metabolic pathways, and its applications in scientific research, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy and metabolic flux analysis.

Compound Profile

Sodium 3-methyl-2-oxobutanoate- $^{13}\text{C}_4,\text{d}_4$, also known as α -Ketoisovaleric acid sodium salt- $^{13}\text{C}_4,\text{d}_4$, is the labeled form of Sodium 3-methyl-2-oxobutanoate. The incorporation of four Carbon-13 isotopes and four deuterium atoms makes it a valuable tracer for metabolic studies and a standard for mass spectrometry applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for both the labeled compound and its unlabeled counterpart.

Property	Value	Source
Molecular Formula	C ¹³ C ₄ H ₃ D ₄ NaO ₃	[1]
Molecular Weight	146.09 g/mol	[1]
CAS Number	1185115-88-1	[1]
Purity	≥98.0%	[1]
Appearance	White to off-white solid	[2]
Isotopic Enrichment	≥99.0%	[2]
Storage Conditions	-20°C, protect from light	[2]
Solubility in Solvent	-80°C for 6 months; -20°C for 1 month (protect from light)	[2][3]

Table 1: Quantitative Data for **Sodium 3-methyl-2-oxobutanoate-13C₄,d₄**

Property	Value	Source
Molecular Formula	C ₅ H ₇ NaO ₃	
Molecular Weight	138.10 g/mol	
CAS Number	3715-29-5	
Melting Point	220-230 °C (decomposes)	
Water Solubility	100 mg/mL, clear, colorless	
Appearance	White or slightly yellow to beige crystalline powder	

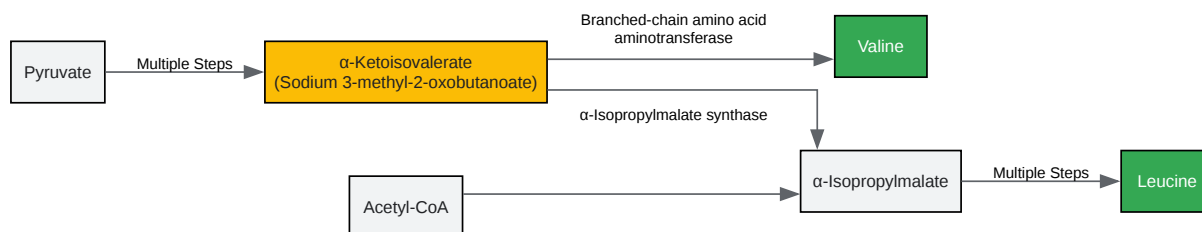
Table 2: Quantitative Data for Unlabeled Sodium 3-methyl-2-oxobutanoate

Metabolic Significance

Sodium 3-methyl-2-oxobutanoate (α-ketoisovalerate) is a key intermediate in the biosynthesis of branched-chain amino acids (BCAAs) and pantothenate (Vitamin B5).

Valine and Leucine Biosynthesis

α -ketoisovalerate serves as a direct precursor to the amino acid valine and is a crucial intermediate in the multi-step synthesis of leucine. These pathways are essential in microorganisms and plants.

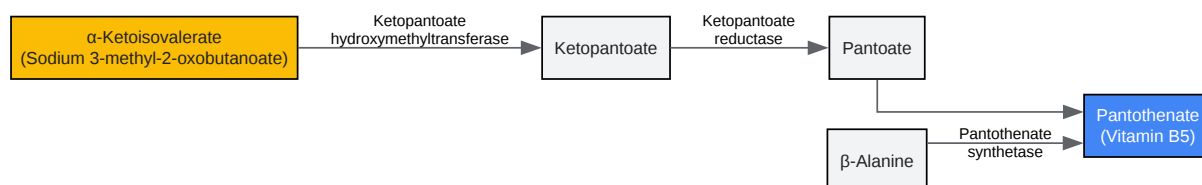


[Click to download full resolution via product page](#)

Valine and Leucine Biosynthesis Pathway from α -Ketoisovalerate.

Pantothenate (Vitamin B5) Biosynthesis

In many bacteria, α -ketoisovalerate is a substrate for the synthesis of pantoate, which is subsequently converted to pantothenate, the precursor of Coenzyme A.[4][5]



[Click to download full resolution via product page](#)

Pantothenate (Vitamin B5) Biosynthesis Pathway.

Experimental Applications and Protocols

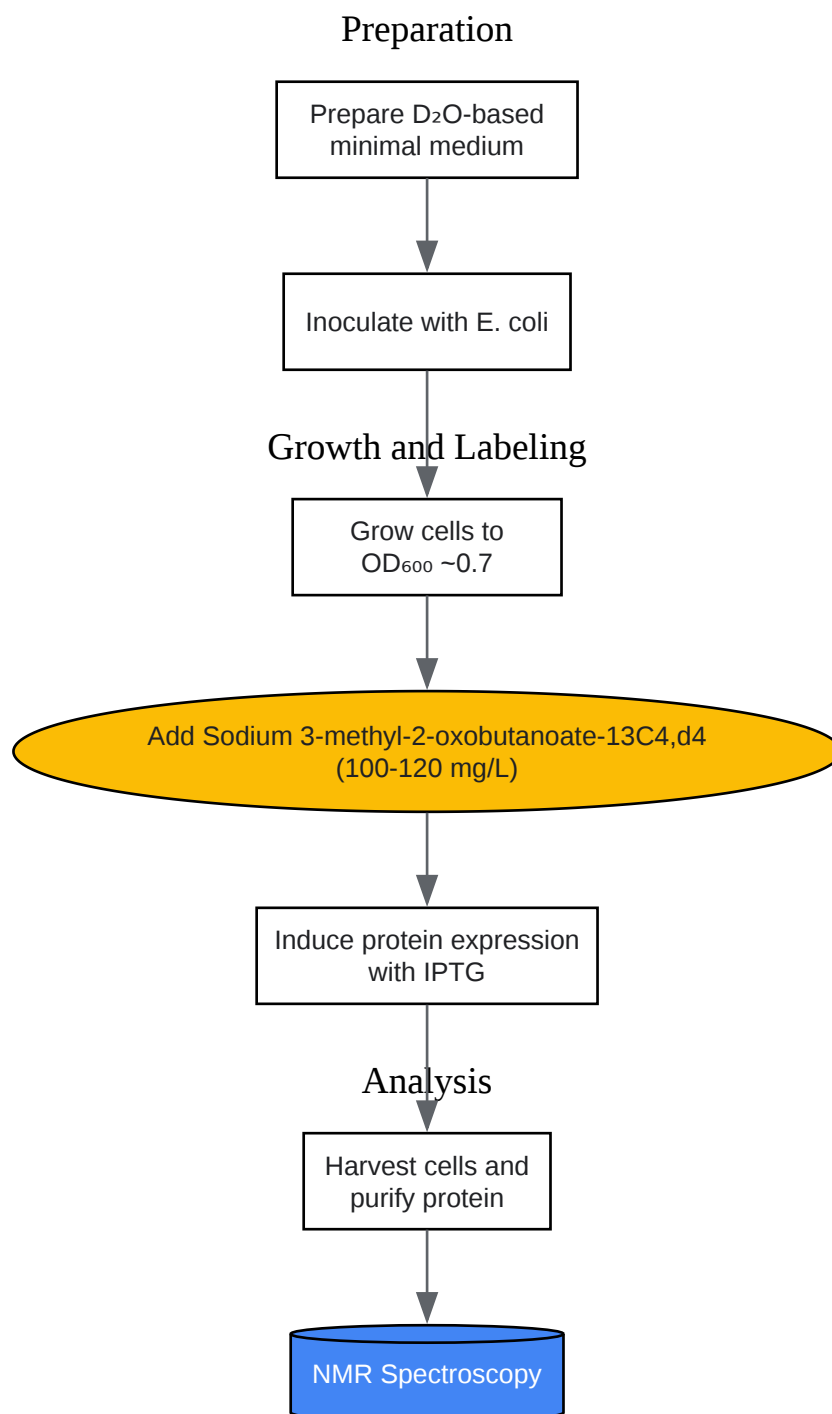
The isotopic labels in **Sodium 3-methyl-2-oxobutanoate-13C4,d4** make it a powerful tool for tracing metabolic pathways and for structural biology studies.

Isotope Labeling for NMR Spectroscopy

This compound is frequently used for the selective isotope labeling of methyl groups in valine and leucine residues in proteins for NMR studies, particularly for large proteins where spectral overlap is a significant issue.

This protocol is adapted from established methods for selective labeling of methyl groups in perdeuterated proteins.^{[1][6]}

- **Prepare Minimal Medium:** Prepare a D₂O-based minimal medium containing ¹⁵NH₄Cl as the sole nitrogen source and deuterated glucose ([²H,¹²C]glucose) as the primary carbon source.
- **Cell Culture Inoculation:** Inoculate the medium with a starter culture of E. coli (typically BL21(DE3) strain) expressing the protein of interest.
- **Growth:** Grow the cells at 37°C with shaking until the OD₆₀₀ reaches approximately 0.6-0.8.
- **Precursor Addition:** Approximately one hour before inducing protein expression, add **Sodium 3-methyl-2-oxobutanoate-13C4,d4** to a final concentration of 100-120 mg/L.^[6]
- **Induction:** Induce protein expression with Isopropyl β-D-1-thiogalactopyranoside (IPTG).
- **Harvest and Purification:** After a suitable expression period (typically 4-6 hours), harvest the cells by centrifugation and purify the labeled protein using standard chromatography techniques.



[Click to download full resolution via product page](#)

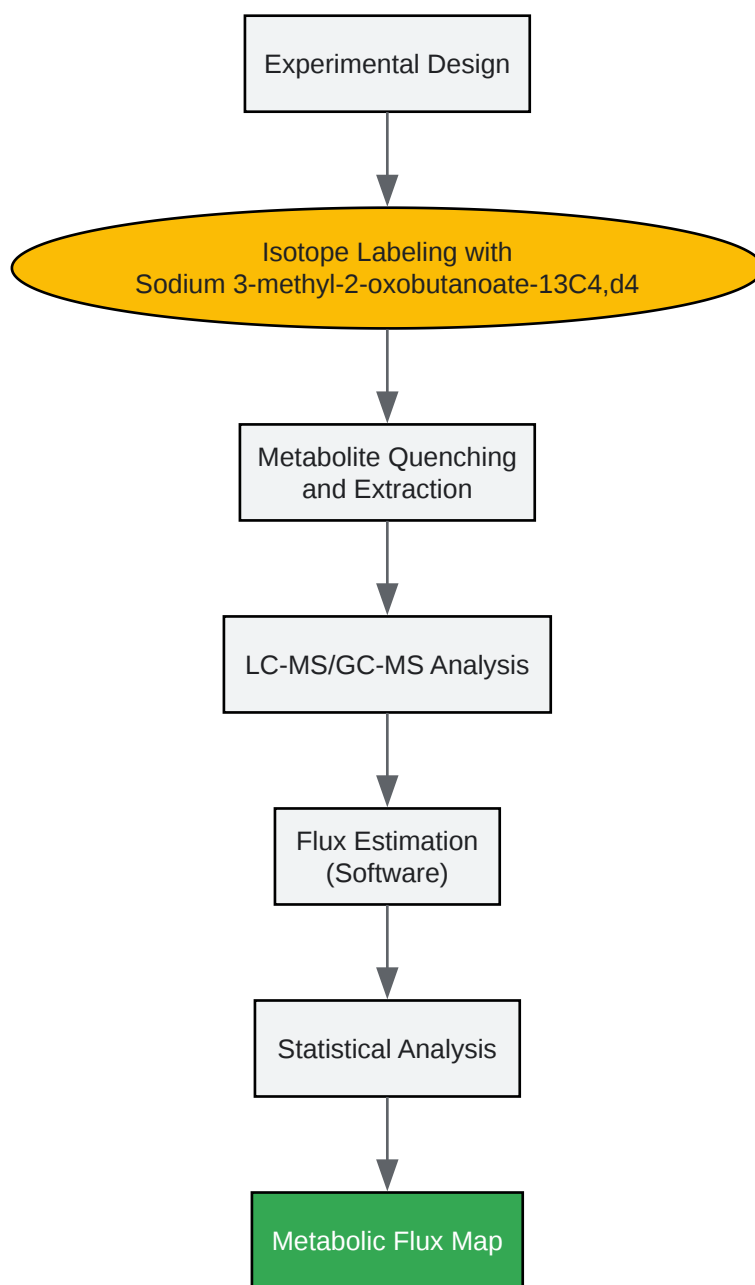
Experimental Workflow for Protein Labeling for NMR.

¹³C-Metabolic Flux Analysis (¹³C-MFA)

Sodium 3-methyl-2-oxobutanoate-13C4,d4 can be used as a tracer in 13C-MFA experiments to quantify the metabolic fluxes through the BCAA and related pathways.

This workflow outlines the key steps in a typical 13C-MFA experiment.[\[7\]](#)[\[8\]](#)

- Experimental Design: Define the biological question and design the labeling experiment, including the choice of labeled substrate(s) and sampling time points.
- Isotope Labeling Experiment: Culture cells in a defined medium containing **Sodium 3-methyl-2-oxobutanoate-13C4,d4** as a tracer.
- Metabolite Quenching and Extraction: Rapidly quench metabolic activity and extract intracellular metabolites.
- Analytical Measurement: Analyze the isotopic labeling patterns of key metabolites (e.g., amino acids, organic acids) using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Flux Estimation: Use specialized software to fit the measured labeling data to a metabolic model and estimate the intracellular fluxes.
- Statistical Analysis: Perform goodness-of-fit tests and calculate confidence intervals for the estimated fluxes.



[Click to download full resolution via product page](#)

General Workflow for ^{13}C -Metabolic Flux Analysis.

Safety and Handling

Standard laboratory safety precautions should be observed when handling this compound. It is intended for research use only. A Material Safety Data Sheet (MSDS) should be consulted for detailed safety information.

Conclusion

Sodium 3-methyl-2-oxobutanoate-13C4,d4 is a versatile and powerful tool for researchers in the fields of molecular biology, biochemistry, and drug development. Its utility in elucidating metabolic pathways and aiding in the structural determination of large proteins by NMR makes it an invaluable resource for advancing our understanding of complex biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ckisotopes.com [ckisotopes.com]
- 2. Sodium 3-methyl-2-oxobutyrate | C₅H₇NaO₃ | CID 2724059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Leucine Biosynthesis | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Biosynthesis of Pantothenic Acid and Coenzyme A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. itqb.unl.pt [itqb.unl.pt]
- 7. Publishing 13C metabolic flux analysis studies: A review and future perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 8. High-resolution 13C metabolic flux analysis | Springer Nature Experiments [experiments.springernature.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium 3-methyl-2-oxobutanoate-13C₄,d₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12059494#what-is-sodium-3-methyl-2-oxobutanoate-13c4-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com